

Technical Whitepaper: Neuroprotective Properties of AB-35

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Compound of Interest

Compound Name: AB-35

Cat. No.: B142942

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Abstract: Neurodegenerative diseases represent a significant and growing global health challenge, characterized by the progressive loss of neuronal structure and function. The development of effective neuroprotective therapies is a critical unmet need. This document provides a comprehensive technical overview of **AB-35**, a novel small molecule compound demonstrating significant neuroprotective potential in preclinical studies. This whitepaper details the proposed mechanisms of action, summarizes key in vitro and in vivo efficacy data, and provides detailed experimental protocols to facilitate further research and development. **AB-35** appears to exert its neuroprotective effects through a multi-target mechanism, including the activation of pro-survival signaling pathways and the mitigation of oxidative stress and neuroinflammation.

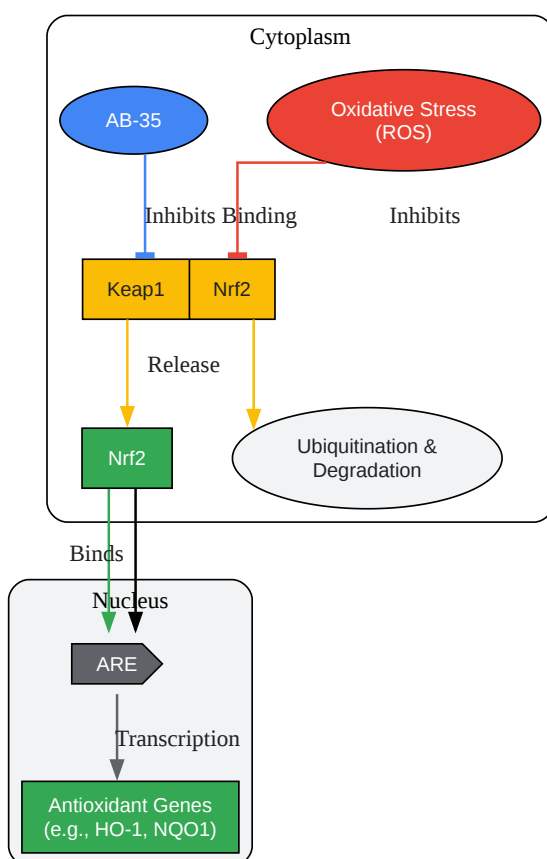
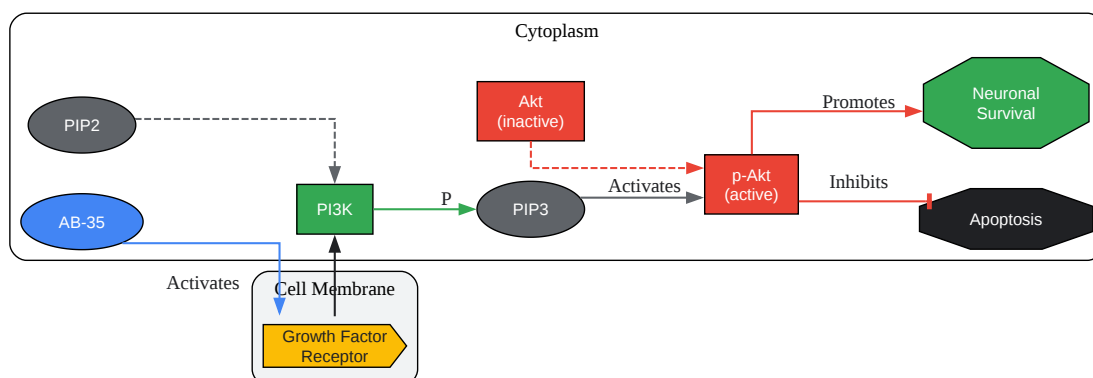
Proposed Mechanism of Action

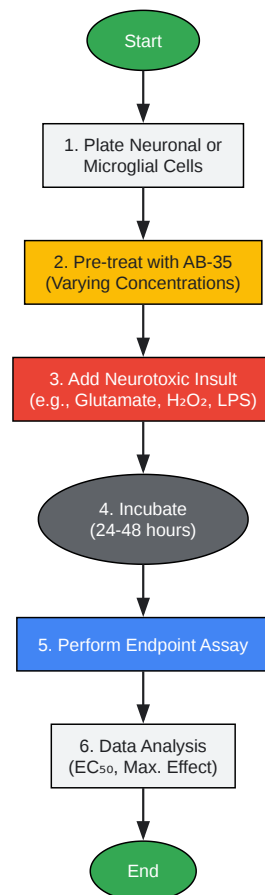
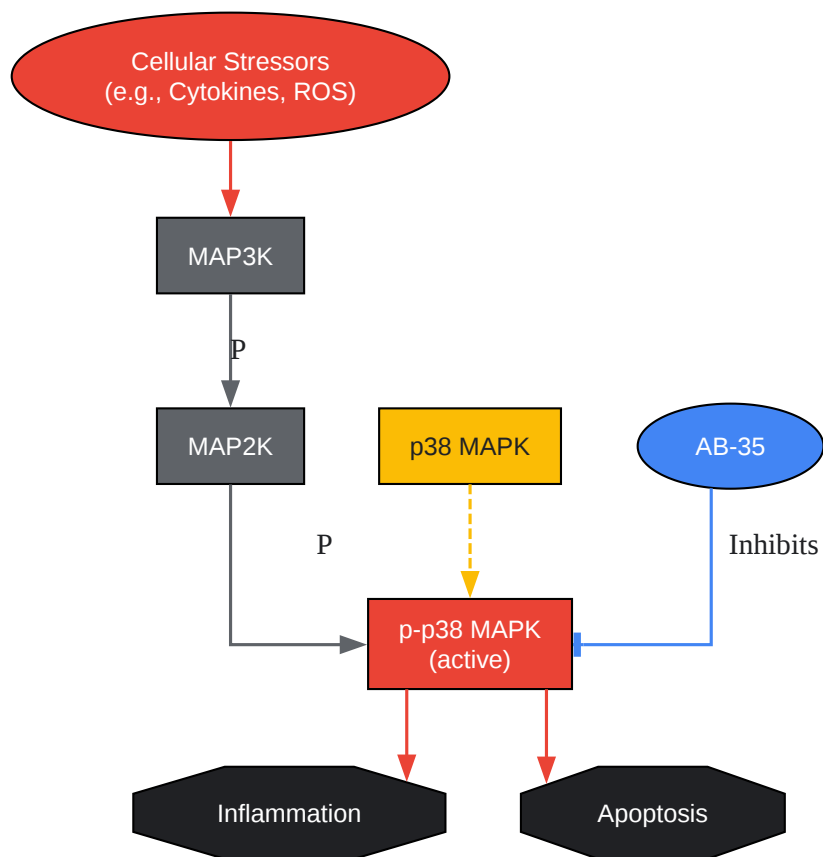
AB-35 demonstrates a multi-faceted approach to neuroprotection by modulating key intracellular signaling pathways that are dysregulated in neurodegenerative conditions. The primary mechanisms identified are the activation of the PI3K/Akt and Nrf2 pathways, and the inhibition of the pro-apoptotic p38 MAPK pathway.

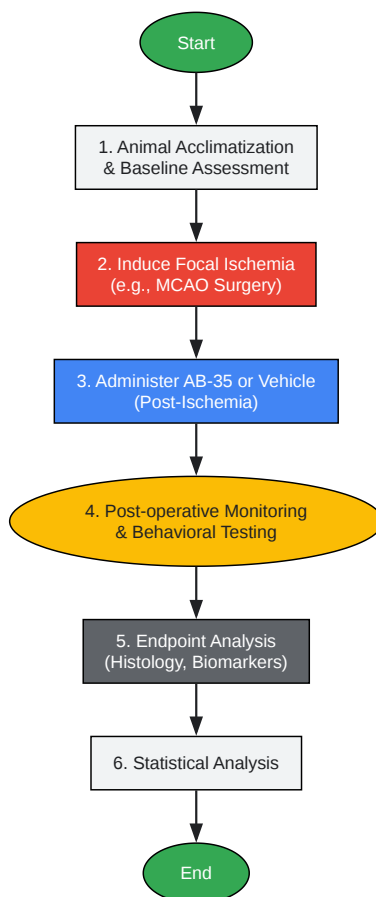
Activation of Pro-Survival PI3K/Akt Signaling

The Phosphatidylinositol 3-kinase (PI3K)/Akt pathway is a critical signaling cascade that promotes cell survival, growth, and proliferation.^{[1][2][3]} In the central nervous system,

activation of this pathway is essential for mediating neuron survival and plasticity.[1][4] **AB-35** has been shown to induce the phosphorylation and subsequent activation of Akt. Activated Akt influences several downstream targets to inhibit apoptosis and promote neuronal resilience.[5][6]







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